

An In-depth Technical Guide to (3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: (3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane
CAS No.: 94213-58-8
Cat. No.: B12683774

[Get Quote](#)

CAS Number: 94213-58-8

For the Attention of Researchers, Scientists, and Drug Development Professionals

Foreword

This technical guide serves as a comprehensive overview of the chemical compound **(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane**. The following sections will detail its known properties, potential applications in the pharmaceutical landscape, and a discussion on the current state of available research. It is important to note that while this compound is listed as a commercially available intermediate, in-depth academic and industrial literature is not widely accessible. This guide, therefore, aims to consolidate the available information and provide a framework for future research and development.

Chemical Identity and Basic Properties

(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane is a substituted cyclohexane derivative with the unique identifier CAS Number 94213-58-8. This compound is characterized by a

cyclohexane ring bonded to a dimethoxy-dimethylpropyl side chain.

Molecular Structure

The structural representation of **(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane** is crucial for understanding its chemical behavior and potential interactions.

Figure 1: 2D Chemical Structure of **(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane**.

Basic Physicochemical Data

A summary of the fundamental properties of this compound is presented in the table below. This information is primarily derived from chemical supplier databases.

Property	Value	Source
CAS Number	94213-58-8	[1]
Molecular Formula	C13H26O2	[1]
Appearance	White powder	[1]
Purity	≥99% (typical)	[1]
Application	API, Pharmaceutical intermediates	[1]
Storage	Room temperature	[1]

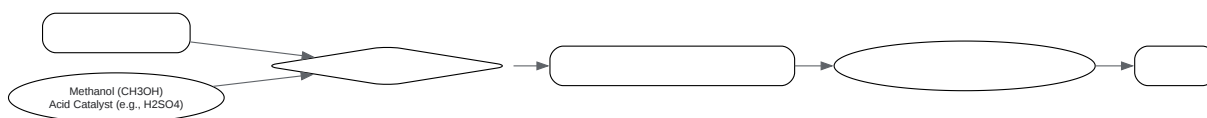
Synthesis and Manufacturing

Detailed, peer-reviewed synthetic routes for **(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane** are not readily available in the public domain. However, based on its structure, a plausible synthetic pathway would likely involve the formation of the acetal functional group.

Hypothetical Synthesis Workflow

A potential synthetic strategy could involve the reaction of a corresponding aldehyde or ketone precursor with methanol in the presence of an acid catalyst. The acetal group serves as a

protecting group for the carbonyl functionality, which is a common strategy in multi-step organic synthesis.



[Click to download full resolution via product page](#)

Figure 2: A generalized workflow for the synthesis of acetals.

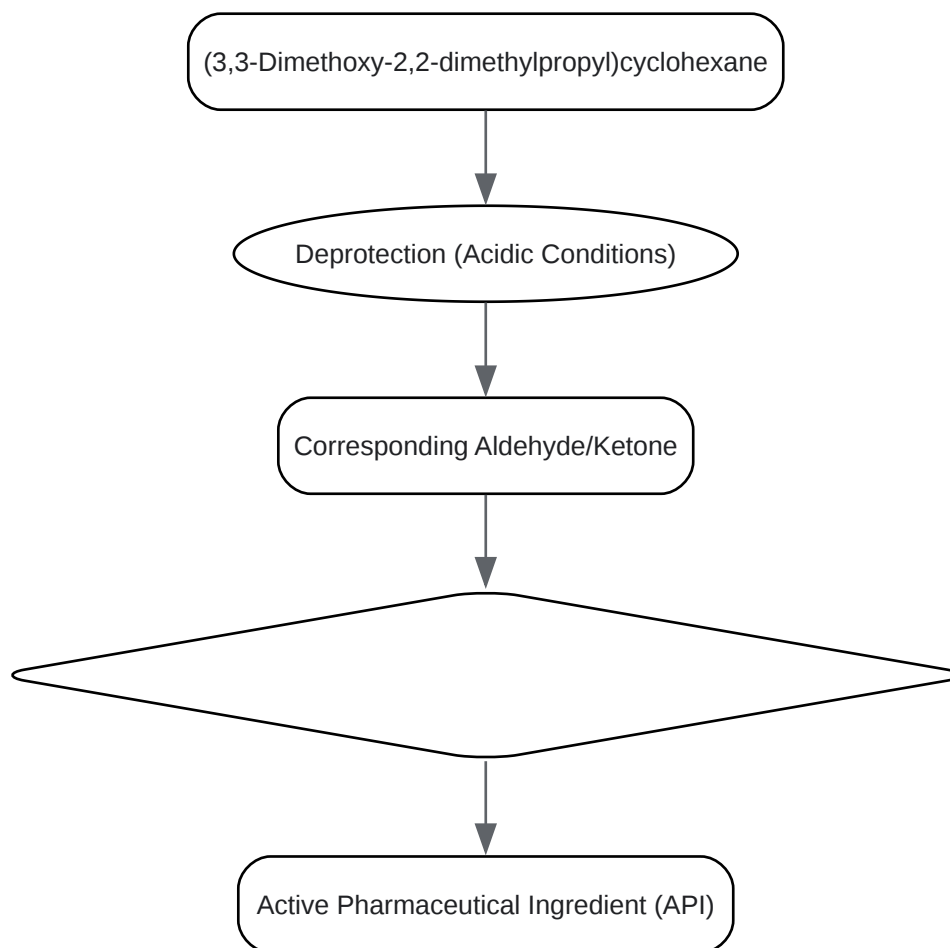
The stability of the dimethyl acetal group makes it an effective protecting group in various reaction conditions, particularly in basic or nucleophilic environments. It can be readily deprotected under acidic conditions to regenerate the parent carbonyl group for subsequent transformations.

Applications in a Pharmaceutical Context

The designation of this compound as a pharmaceutical intermediate suggests its role as a building block in the synthesis of more complex, biologically active molecules.^[1] The cyclohexane moiety is a common feature in many drug candidates due to its conformational properties and its ability to fill hydrophobic pockets in biological targets.

Role as a Synthetic Intermediate

The primary utility of **(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane** in drug development likely lies in its function as a protected aldehyde or ketone. This allows for the introduction of the substituted propyl-cyclohexane fragment into a larger molecular scaffold.



[Click to download full resolution via product page](#)

Figure 3: Logical flow of the use of a protected carbonyl compound in API synthesis.

Analytical Methodologies

Comprehensive analytical data for the characterization of **(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane** is not publicly available. Standard analytical techniques for a compound of this nature would include:

Spectroscopic Analysis

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H and ^{13}C NMR would be essential for confirming the structure. The proton NMR would show characteristic signals for the methoxy groups, the dimethyl groups, the propyl chain, and the cyclohexane ring protons. The carbon NMR would provide information on the number of unique carbon environments.

- Mass Spectrometry (MS): This technique would be used to determine the molecular weight and fragmentation pattern, further confirming the compound's identity.

Chromatographic Analysis

- Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC): These methods would be employed to assess the purity of the compound.

Future Outlook and Research Directions

The limited publicly available information on **(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane** presents both a challenge and an opportunity for the scientific community. The compound's availability as a pharmaceutical intermediate suggests its use in proprietary drug discovery programs.

Future research could focus on:

- Publication of Synthetic Routes: Detailed and optimized synthesis protocols would be of great value to the broader chemical research community.
- Elucidation of Physicochemical Properties: A comprehensive study of its solubility, stability, and other physical properties would aid in its application.
- Exploration of Novel Applications: Investigating its use in the synthesis of new chemical entities with potential therapeutic value.

Conclusion

(3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane, CAS 94213-58-8, is a chemical intermediate with potential applications in pharmaceutical synthesis. While its current use appears to be within the confines of industrial drug development, its structural features suggest it could be a valuable tool for academic and industrial researchers alike. Further disclosure of its synthesis and properties would undoubtedly spur further innovation in medicinal chemistry.

References

At present, a comprehensive list of authoritative, peer-reviewed references for the synthesis, detailed properties, and specific applications of **(3,3-Dimethoxy-2,2-**

dimethylpropyl)cyclohexane is not available in the public domain. The information presented in this guide is primarily based on data from chemical suppliers.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Cyclohexane,(3,3-dimethoxy-2,2-dimethylpropyl)-, CasNo.94213-58-8 HENAN NEW BLUE CHEMICAL CO.,LTD China (Mainland) [newblue.lookchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to (3,3-Dimethoxy-2,2-dimethylpropyl)cyclohexane]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12683774/docs#an-in-depth-technical-guide-to-3-3-dimethoxy-2-2-dimethylpropyl-cyclohexane>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)